

Application of (13Z)-Eicosen-10-one in Integrated Pest Management (IPM) Programs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (13Z)-Eicosen-10-one

Cat. No.: B110143

[Get Quote](#)

Introduction

(13Z)-Eicosen-10-one is a key component of the female sex pheromone of the peach fruit moth, *Carposina sasakii* (Matsumura), a significant pest of various fruit crops, including peaches, apples, and pears.^{[1][2]} As a semiochemical, it plays a crucial role in the reproductive behavior of this species, making it a valuable tool in Integrated Pest Management (IPM) programs. This document provides detailed application notes and protocols for the use of **(13Z)-eicosen-10-one** in monitoring and controlling *C. sasakii* populations, aimed at researchers, scientists, and drug development professionals.

(13Z)-Eicosen-10-one is primarily utilized in two main strategies within an IPM framework:

- **Monitoring:** Pheromone-baited traps are used to detect the presence, estimate the population density, and determine the seasonal flight activity of *C. sasakii*. This information is critical for making informed decisions on the timing and necessity of control interventions.
- **Mating Disruption:** The atmosphere in an orchard is saturated with synthetic pheromones, which interferes with the ability of male moths to locate females for mating. This can lead to a significant reduction in the pest population over time.

Data Presentation

The efficacy of **(13Z)-eicosen-10-one** in attracting *C. sasakii* has been demonstrated in various field trials. While specific dose-response data is often proprietary or varies by manufacturer, the

following tables summarize the typical performance observed in published studies.

Table 1: Efficacy of Pheromone Components for Capturing *Carposina sasakii*

Pheromone Lure Composition	Relative Trap Capture Rate	Reference
(13Z)-Eicosen-10-one (Component A)	High	[3]
(Z)-12-Nonadecen-9-one (Component B)	Low	[3]
Component A + Component B (20:1 ratio)	High	[3]

Note: **(13Z)-Eicosen-10-one** alone has been reported to be sufficient for effective monitoring.

Table 2: Efficacy of Mating Disruption on *Carposina sasakii* and a Related Species

Pest Species	Mating Disruption Efficacy (% reduction in male moth capture)	Location/Year	Reference
<i>Carposina sasakii</i>	100%	Chilgok, Korea / 2011 & 2012	
<i>Carposina sasakii</i>	100%	Cheongsong, Korea / 2011 & 2012	
<i>Coscinoptycha improbana</i> (Guava Moth)	86.3% (single-tree plots)	Not Specified	
<i>Coscinoptycha improbana</i> (Guava Moth)	98.3% - 99.2% (9-tree plots)	Not Specified	

Note: The study on Guava Moth used the commercially available pheromone dispenser for *C. sasakii*, demonstrating its high efficacy in disrupting a closely related species.

Experimental Protocols

Detailed methodologies are crucial for the successful implementation and evaluation of **(13Z)-eicosen-10-one** in IPM programs. The following protocols are based on established practices in entomological field research.

Protocol 1: Monitoring *Carposina sasakii* Populations Using Pheromone-Baited Traps

Objective: To determine the presence, abundance, and seasonal phenology of *C. sasakii* in an orchard.

Materials:

- Pheromone lures containing **(13Z)-eicosen-10-one**.
- Delta traps or Wing traps with sticky liners.
- Supporting posts or tree branches for trap deployment.
- GPS device for mapping trap locations.
- Data collection sheets or mobile device.

Procedure:

- Trap Selection and Preparation:
 - Use commercially available Delta or Wing traps.
 - Place one pheromone lure inside each trap according to the manufacturer's instructions. Handle lures with gloves to avoid contamination.
- Trap Deployment:

- Deploy traps in the orchard before the anticipated first flight of *C. sasakii* adults.
- Hang traps from tree branches at a height of approximately 1.5 meters from the ground.
- Distribute traps in a grid pattern throughout the area to be monitored. A spacing of 30 meters or greater between traps is recommended to avoid interference.
- Use a GPS device to record the coordinates of each trap.
- Data Collection:
 - Inspect traps weekly.
 - Count and record the number of *C. sasakii* moths captured on the sticky liner.
 - Remove captured moths and debris from the liner.
 - Replace sticky liners when they become dirty or lose their stickiness.
 - Replace pheromone lures according to the manufacturer's recommended lifespan (typically 4-6 weeks).
- Data Analysis:
 - Calculate the average number of moths per trap per week.
 - Plot the average trap captures over time to visualize the population dynamics and identify peak flight periods.
 - This data can be used to time insecticide applications or the deployment of mating disruption devices.

Protocol 2: Mating Disruption of *Carposina sasakii*

Objective: To reduce mating success and subsequent larval infestation by permeating the orchard environment with synthetic pheromones.

Materials:

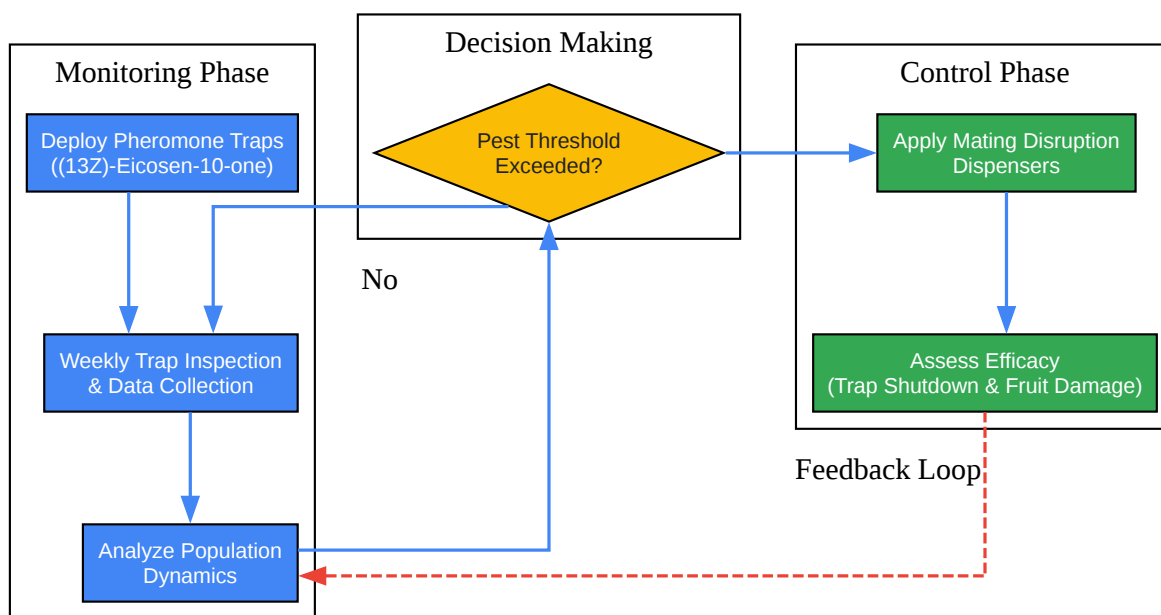
- High-load pheromone dispensers containing **(13Z)-eicosen-10-one**.
- Supporting posts or tree branches for dispenser deployment.
- Monitoring traps (as described in Protocol 1) for efficacy assessment.
- Materials for assessing fruit damage (e.g., collection bags, assessment forms).

Procedure:

- Dispenser Deployment:
 - Deploy pheromone dispensers throughout the orchard just before the first moth flight.
 - Follow the manufacturer's recommendations for the application rate (dispensers per hectare).
 - Place dispensers in the upper third of the tree canopy to ensure optimal pheromone dispersal.
 - Ensure even distribution throughout the treated area, with particular attention to the upwind borders.
- Efficacy Assessment:
 - Monitoring Trap Shutdown: Place monitoring traps (baited with a standard lure) within the mating disruption plot and in a nearby untreated control plot. A significant reduction (ideally >95%) in moth capture in the treated plot compared to the control indicates successful disruption of male orientation to point sources.
 - Fruit Damage Assessment:
 - Randomly select a representative number of trees in both the treated and untreated control plots.
 - At regular intervals and at harvest, inspect a predetermined number of fruits per tree for signs of larval infestation (e.g., entry holes, frass).

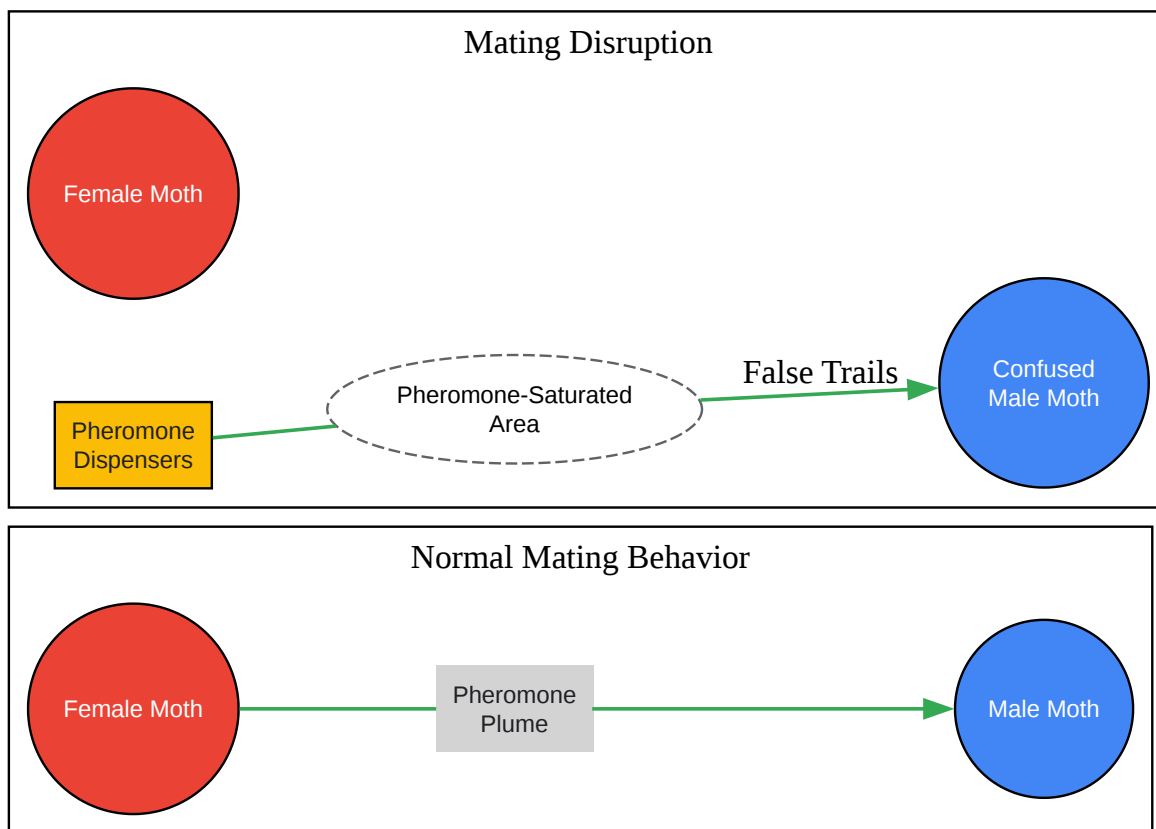
- Calculate the percentage of infested fruit in both plots. A significant reduction in fruit damage in the treated plot indicates successful control.
- Data Analysis:
 - Compare the mean number of moths captured per trap in the mating disruption and control plots using appropriate statistical tests (e.g., t-test or ANOVA).
 - Compare the percentage of fruit damage between the treated and control plots.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: IPM Workflow for *Carposina sasakii* using (13Z)-Eicosen-10-one.



[Click to download full resolution via product page](#)

Caption: Mechanism of Mating Disruption.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gd.eppo.int [gd.eppo.int]
- 2. chemtica.com [chemtica.com]
- 3. cabidigitallibrary.org [cabidigitallibrary.org]

- To cite this document: BenchChem. [Application of (13Z)-Eicosen-10-one in Integrated Pest Management (IPM) Programs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110143#application-of-13z-eicosen-10-one-in-integrated-pest-management-ipm-programs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com